

An In-depth Technical Guide on Sodium 2-naphtholate: Physicochemical Properties

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Compound of Interest

Compound Name: Sodium 2-naphtholate

Cat. No.: B1613159

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This guide provides essential physicochemical data for **sodium 2-naphtholate**, a compound frequently utilized in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Data Summary

The fundamental molecular properties of **sodium 2-naphtholate** are summarized in the table below for quick reference.

Parameter	Value	Citations
Molecular Formula	C ₁₀ H ₇ NaO	[1][2][3]
Molecular Weight	166.15 g/mol	[1]
Alternate Molecular Formula	C ₁₀ H ₈ NaO	[4]
Alternate Molecular Weight	167.16 g/mol	[4]
IUPAC Name	sodium;naphthalen-2-olate	[2][4]
CAS Number	875-83-2	[1][2][4]
Appearance	Grayish-white to white or off-white powder	[5][6]

Note: Minor variations in molecular weight can be attributed to different calculation methods by various databases.

Experimental Protocols and Methodologies

The determination of the molecular formula and weight of a well-characterized compound like **sodium 2-naphtholate** is typically not presented in the form of novel experimental protocols within a technical guide. These values are established through standard analytical techniques such as:

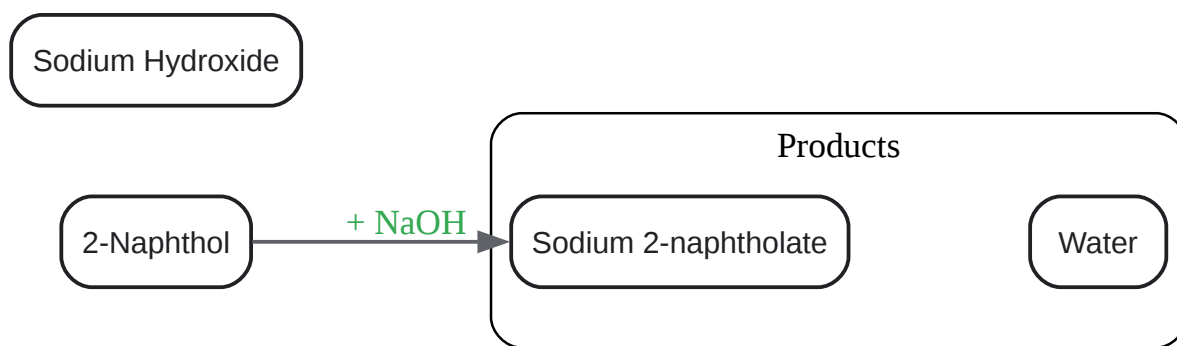
- **Mass Spectrometry:** This technique is used to measure the mass-to-charge ratio of ions, allowing for the precise determination of the molecular weight of a compound.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, sodium, oxygen) in the compound, which is then used to empirically derive the chemical formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structural elucidation, NMR data can confirm the presence and ratio of different atoms, supporting the proposed molecular formula.

Given that **sodium 2-naphtholate** is a standard chemical reagent, detailed experimental protocols for the redetermination of its basic properties are not typically published as novel research.

Logical Relationships and Workflows

The request for diagrams illustrating signaling pathways, experimental workflows, or logical relationships is not applicable to the presentation of fundamental physicochemical data for a single, simple organic compound. Such visualizations are relevant for describing complex biological processes, multi-step experimental procedures, or intricate logical frameworks, none of which are pertinent to the molecular formula and weight of **sodium 2-naphtholate**.

To illustrate the basic synthesis of **sodium 2-naphtholate**, a simple reaction diagram can be represented.



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Caption: Synthesis of **Sodium 2-naphtholate**.

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References

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